

mitigating exposure risks when working with 2-Methyl-5-nitroaniline hydrate

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Compound of Interest

Compound Name: 2-Methyl-5-nitroaniline hydrate

Cat. No.: B1603624

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Technical Support Center: 2-Methyl-5-nitroaniline Hydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on mitigating exposure risks when working with **2-Methyl-5-nitroaniline hydrate**.

Frequently Asked Questions (FAQs)

What is **2-Methyl-5-nitroaniline hydrate** and what are its primary hazards?

2-Methyl-5-nitroaniline hydrate is an aromatic amine and nitroaromatic compound that exists as a solid crystalline material, typically yellow to orange-brown.^[1] It is primarily used in the synthesis of dyes and as a laboratory chemical.^{[1][2]} The main hazards associated with this compound are its toxicity if swallowed, in contact with skin, or if inhaled.^[2] It is also suspected of causing cancer and may cause damage to organs, particularly the blood, through prolonged or repeated exposure.^[3] Acute exposure can lead to symptoms like headache, nausea, and methemoglobinemia, a condition that reduces the oxygen-carrying capacity of the blood.^{[1][4]}

What are the immediate first aid measures in case of exposure?

In case of any exposure, it is crucial to seek immediate medical attention.^{[2][5]}

- Ingestion: Immediately call a poison center or doctor. Rinse the mouth with water.^{[2][5]}

- Skin Contact: Immediately take off all contaminated clothing and wash the skin with plenty of water.[2][5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor.[2] If breathing stops, provide artificial respiration.[5]
- Eye Contact: Rinse eyes cautiously with water for several minutes as a precaution.[2][5]

What personal protective equipment (PPE) is required when handling this chemical?

Appropriate PPE is essential to minimize exposure. This includes:

- Hand Protection: Wear suitable chemical-resistant gloves.[1][6]
- Eye/Face Protection: Use chemical safety goggles or a face shield.[2][6]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[1][2] In case of potential for significant exposure, complete protective clothing is recommended.[2]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a particulate filter is necessary.[7] Work should be conducted in a well-ventilated area or under a chemical fume hood.[2][4][6]

How should **2-Methyl-5-nitroaniline hydrate** be stored?

Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[2][4] It should be stored locked up and away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[1][4][8]

What should be done in case of a spill?

In the event of a spill:

- Evacuate unnecessary personnel from the area.[2]
- Ensure adequate ventilation.[2][4]
- Wear appropriate personal protective equipment.[2][4]

- Avoid generating dust.[4][6]
- Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[2][8] Do not dry sweep.[4]
- Clean the affected area thoroughly.
- Prevent the substance from entering drains or waterways.[4][5]

Hazard Data Summary

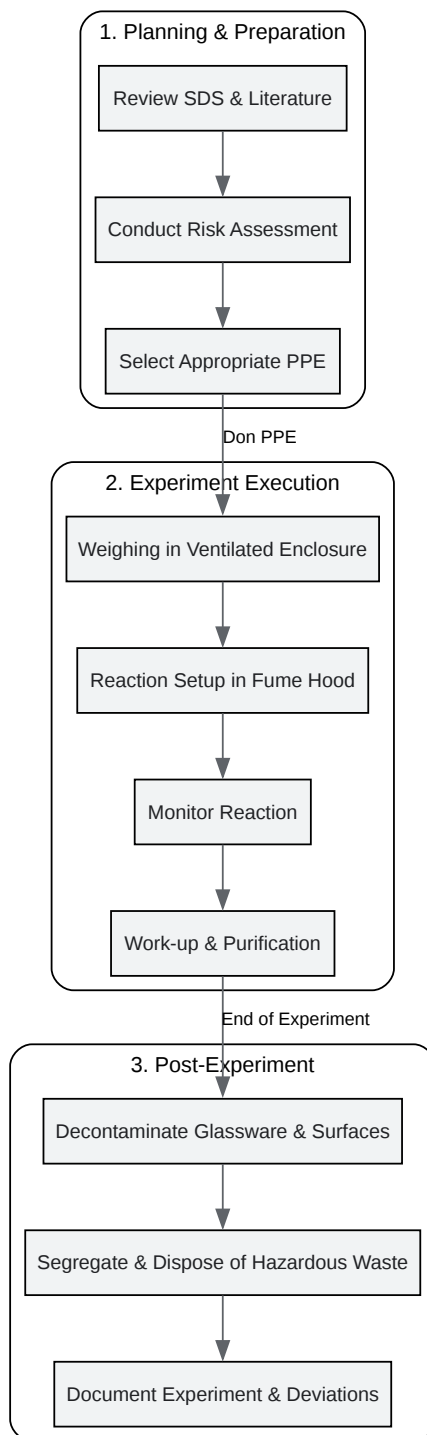
| Hazard Classification | Category |
|--|--------------------|
| Acute Toxicity (Oral) | Category 3[1][2] |
| Acute Toxicity (Dermal) | Category 3[1][2] |
| Acute Toxicity (Inhalation) | Category 3[1][2] |
| Carcinogenicity | Category 2[2] |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 2 (Blood) |
| Hazardous to the Aquatic Environment (Chronic) | Category 3[2] |

| Physical and Chemical Properties | |
|---|--|
| Appearance | Bright yellow powder[1][7] |
| Molecular Formula | C7H8N2O2[2] |
| Molecular Weight | 152.15 g/mol [7] |
| Melting Point | 103-106 °C[9] |
| Solubility | Limited solubility in water; soluble in organic solvents like ethanol and acetone[1] |
| Octanol/Water Partition Coefficient (log Kow) | 1.87[1] |

Experimental Workflow and Hazard Mitigation

A structured approach is critical when working with potent compounds like **2-Methyl-5-nitroaniline hydrate**. The following workflow diagram illustrates the key stages of an experimental process, from planning to disposal, incorporating necessary safety measures at each step.

Experimental Workflow for Handling Potent Compounds

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Caption: A generalized workflow for safely handling potent chemical compounds in a laboratory setting.

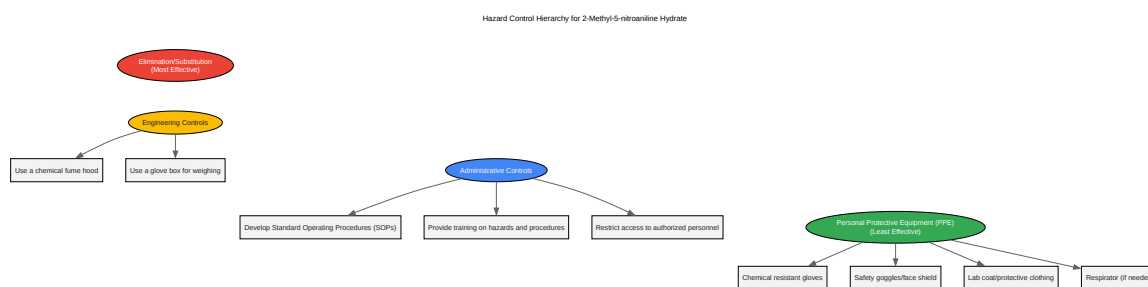
Troubleshooting Guide

| Issue | Possible Cause | Recommended Action |
|--|--|--|
| Accidental skin contact | Improper PPE (e.g., torn glove) or handling technique. | Immediately follow first aid procedures: remove contaminated clothing and wash the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [6] Review and improve handling procedures and PPE selection. |
| Visible dust outside of containment (e.g., fume hood, glove box) | Improper handling technique (e.g., creating air currents), or failure of engineering controls. | Stop work immediately. Evacuate the area if necessary. Follow spill cleanup procedures. Re-evaluate engineering controls and handling techniques to minimize dust generation. Ensure proper negative pressure in containment. |
| Feeling unwell after working with the compound (e.g., headache, dizziness) | Possible inhalation or dermal exposure. | Immediately move to fresh air. Seek medical attention and inform them of the chemical you were working with. Review your PPE and engineering controls to identify and correct the source of exposure. |
| Contamination of personal clothing | Splash or improper gowning/de-gowning procedure. | Immediately remove contaminated clothing while avoiding contact with skin. Wash the affected skin area thoroughly. Contaminated clothing must be decontaminated before reuse |

or disposed of as hazardous
waste.^[2]^[4]

Hazard Control Workflow

The hierarchy of controls is a fundamental concept in occupational safety for mitigating risks. This diagram illustrates the logical application of these controls when working with **2-Methyl-5-nitroaniline hydrate**.



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Caption: A diagram illustrating the hierarchy of controls for mitigating exposure to hazardous chemicals.

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